

Personal protective equipment for handling p-Azido-L-phenylalanine

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Compound of Interest

Compound Name: *p*-Azido-L-phenylalanine

Cat. No.: B1664156

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Essential Safety and Handling Guide for p-Azido-L-phenylalanine

For researchers, scientists, and drug development professionals, the safe handling and disposal of **p-Azido-L-phenylalanine** are paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure laboratory safety and build trust in chemical handling protocols.

Chemical Identifier:

- Name: **p-Azido-L-phenylalanine**
- CAS Number: 33173-53-4[1][2]
- Molecular Formula: C₉H₁₀N₄O₂[1]
- Molecular Weight: 206.20 g/mol [1]

Hazard Assessment

p-Azido-L-phenylalanine is an amino acid derivative that contains an azide functional group. Organic azides are energetic compounds and must be handled with care due to their potential for explosive decomposition under certain conditions such as heat, shock, friction, or light.[3] While the risk can be reduced with a higher molecular weight and carbon-to-nitrogen ratio, all

azide-containing compounds should be treated with caution.[3] The azide group also imparts toxicity comparable to cyanides.[3]

GHS Hazard Statements:

- H302: Harmful if swallowed[2][4][5]
- H315: Causes skin irritation[2][4][5]
- H319: Causes serious eye irritation[2][4][5]
- H335: May cause respiratory irritation[5]
- H242: Heating may cause a fire

Personal Protective Equipment (PPE)

A stringent personal protective equipment protocol is mandatory when handling **p-Azido-L-phenylalanine**.

Task	Required PPE	Additional Recommendations
Receiving & Unpacking	• Safety glasses• Nitrile gloves• Lab coat	• Inspect the container for any signs of damage or leakage in a well-ventilated area.
Weighing & Aliquoting	• Safety goggles or glasses• Face shield• Double nitrile gloves• Flame-resistant lab coat	• Mandatory use of a chemical fume hood. • Use anti-static weighing boats and non-metal (plastic or ceramic) spatulas.[3] [6] • A blast shield is recommended for larger quantities.[3]
Solution Preparation	• Chemical splash goggles• Double nitrile gloves• Flame-resistant lab coat	• Work within a certified chemical fume hood.[6] • Avoid using halogenated solvents which can form explosive compounds.[3]
Spill Cleanup	• Safety goggles• Face shield• Chemical-resistant gloves• Lab coat or chemical-resistant apron• Respiratory protection (as needed)	• Have a spill kit appropriate for azide-containing compounds readily available.
Waste Disposal	• Safety goggles• Chemical-resistant gloves• Lab coat	• Handle all waste in a designated and well-ventilated area, preferably within a fume hood.

Experimental Protocols: Handling Procedures

Storage:

- Store at -20°C in a dry place.[1]
- Keep containers tightly closed and store in a cool, dry, well-ventilated area.[5][7]

- Store away from incompatible materials such as heat, sparks, light, metals, and acids.[7][8]
Do not store on metal shelves.[7][9]

- Label containers clearly with the chemical name, hazard symbols, and date of receipt.[3]

Handling:

- Avoid all personal contact, including inhalation.[5]
- Use the smallest feasible quantity of the material.[10]
- Work behind a blast shield, especially when heating or handling larger quantities.[8][10]
- Do not use metal spatulas or ground glass joints to avoid the formation of shock-sensitive metal azides.[6] Use plastic or ceramic spatulas.[6]
- Avoid heating the compound unless absolutely necessary and with appropriate safety measures in place.[3]
- When dissolving, add the solid to the solvent slowly.[3]

Spill Procedure:

- Small Spills: For small spills, do not use metal instruments for cleanup.[9] Wipe up solutions with chemical absorbent pads.[9] Cover solids with sand, sweep up, and place in a non-metal container for disposal.[9] Clean the spill area with a soap and water solution.[3][9]
- Large Spills: In case of a large spill, evacuate the laboratory immediately and alert your supervisor and the institutional safety office.[3]

Disposal Plan

Proper disposal of azide-containing waste is critical to prevent the formation of explosive metal azides in plumbing.[6]

Waste Segregation:

- All waste contaminated with **p-Azido-L-phenylalanine**, including gloves, pipette tips, and empty containers, must be collected in a designated, clearly labeled, non-metal hazardous waste container.[6]

Aqueous Waste:

- NEVER pour azide-containing solutions down the drain.[6] This can lead to the formation of highly explosive lead or copper azides in the pipes.[6]
- Collect all aqueous waste in a designated, sealed, and labeled non-metal container.

Solid Waste:

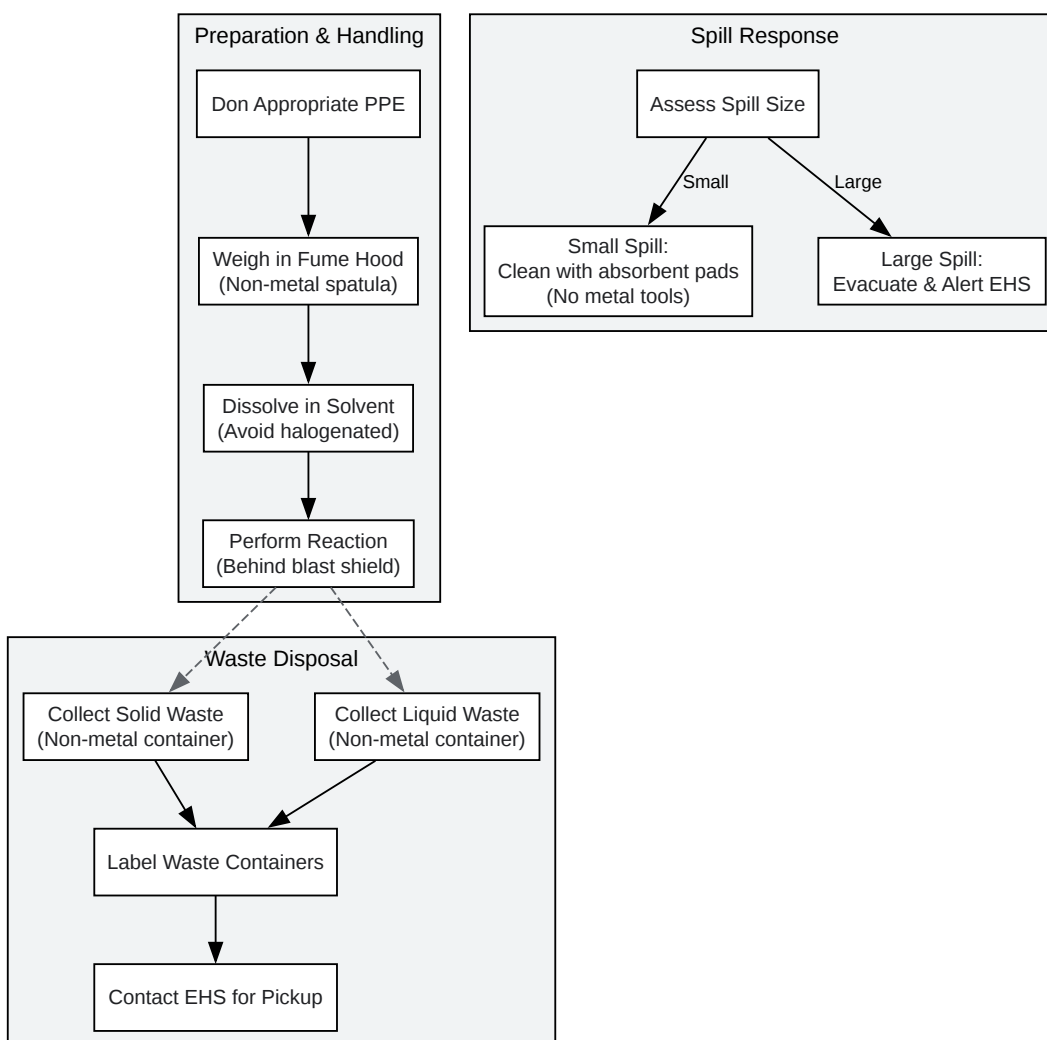
- Collect all contaminated solid waste (e.g., pipette tips, weighing paper, gloves) in a separate, sealed, and labeled plastic bag or container.[3]

Final Disposal:

- Dispose of all waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company.[8]

Visual Safety Workflow

Safe Handling Workflow for p-Azido-L-phenylalanine

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Caption: Workflow for safe handling, disposal, and spill response for **p-Azido-L-phenylalanine**.

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